

# An In-depth Technical Guide to 3-Fluoro-4-cyanopyridine

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## Compound of Interest

Compound Name: 3-Fluoro-4-cyanopyridine

Cat. No.: B040950

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## Introduction

**3-Fluoro-4-cyanopyridine** is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug discovery. The presence of the fluorine atom and the cyano group on the pyridine ring imparts unique electronic properties, influencing its reactivity, metabolic stability, and biological activity. This document provides a comprehensive technical overview of **3-fluoro-4-cyanopyridine**, including its chemical identity, physicochemical properties, synthesis, analytical characterization, and potential applications in drug development.

## Chemical Identification and Properties

CAS Number: 113770-88-0

Synonyms: 3-Fluoroisonicotinonitrile, 4-Cyano-3-fluoropyridine

## Physicochemical Data

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>3</sub> FN <sub>2</sub>	[1]
Molecular Weight	122.10 g/mol	[2][1]
Appearance	Light yellow to beige solid	[3]
Melting Point	47 - 51 °C	[4][3]
Boiling Point	201 °C	[4][3]
Flash Point	84 °C	[4][3]
Density	1.159 g/cm <sup>3</sup>	[3]
Solubility	Soluble in water	[4]

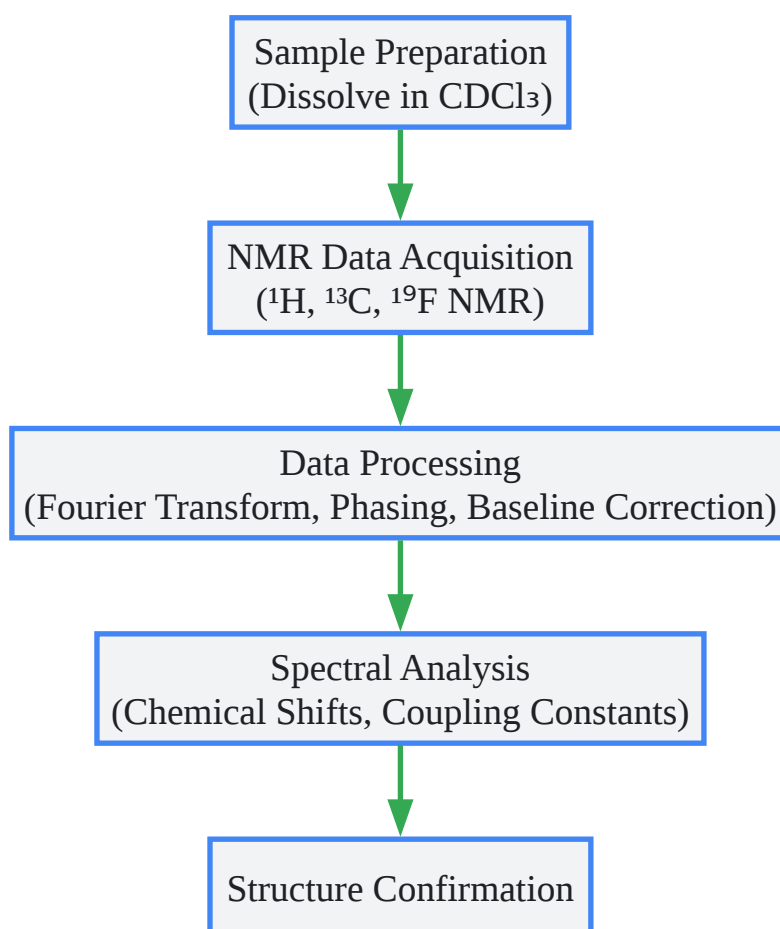
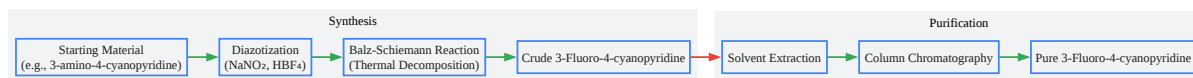
## Spectral Data

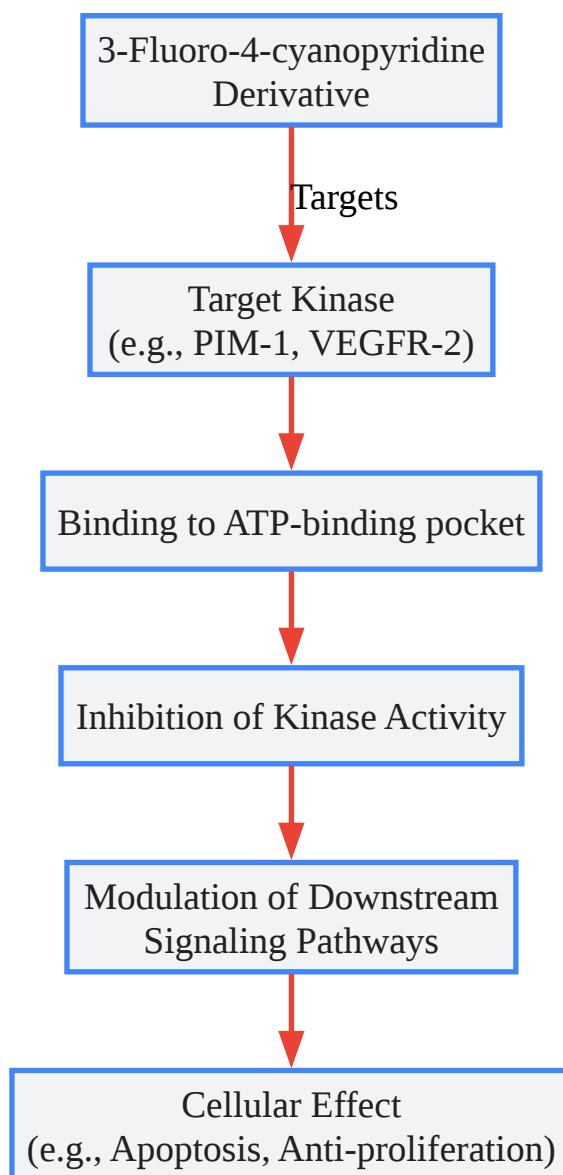
Spectroscopic Technique	Key Features
<sup>1</sup> H NMR	Aromatic protons exhibiting characteristic shifts and coupling constants due to the fluorine substituent.
<sup>13</sup> C NMR	Signals for the pyridine ring carbons and the nitrile carbon, with shifts influenced by the electronegative fluorine atom.
IR Spectroscopy	Characteristic absorption bands for the C≡N stretch (around 2200-2240 cm <sup>-1</sup> ) and C-F stretch.
Mass Spectrometry	Molecular ion peak corresponding to the exact mass of the compound.

## Synthesis and Purification

The synthesis of **3-fluoro-4-cyanopyridine** can be achieved through various synthetic routes. A common approach involves the nucleophilic aromatic substitution of a suitable leaving group on a pyridine precursor with a fluoride source.

## General Synthesis Workflow





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## References

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